Spectroscopic Analysis of 4-Methylbenzo[d]thiazol-5-amine: A Technical Guide

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Compound of Interest

Compound Name:	*4-Methylbenzo[D]thiazol-5-amine*
CAS No.:	*208458-47-3*
Cat. No.:	*B2675525*

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Disclaimer: Spectroscopic data for the specific isomer, **4-Methylbenzo[d]thiazol-5-amine**, is not readily available in the public domain. This guide presents a comprehensive spectroscopic analysis of a closely related and structurally significant isomer, 2-Amino-4-methylbenzothiazole, to provide researchers with valuable comparative data and procedural insights. The distinct substitution pattern of these isomers will lead to different spectral characteristics.

Introduction

This technical guide provides a detailed overview of the spectroscopic characterization of 2-Amino-4-methylbenzothiazole, a key heterocyclic compound with applications in medicinal chemistry and materials science. The guide is intended for researchers, scientists, and professionals in drug development, offering a consolidated resource for its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. Detailed experimental protocols and a generalized workflow for spectroscopic analysis are also presented to aid in the characterization of similar molecular structures.

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Spectroscopic Data

The following sections summarize the key spectroscopic data for 2-Amino-4-methylbenzothiazole.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the molecular structure of a compound. The ^{1}H and ^{13}C NMR data provide detailed information about the chemical environment of the hydrogen and carbon atoms, respectively.

Table 1: ^{1}H NMR Spectroscopic Data for 2-Amino-4-methylbenzothiazole

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment
7.38	d	7.0	Aromatic H
7.07	d	2.2	Aromatic H
7.02	-	-	Aromatic H
6.34	-	-	NH_2
2.50	s	-	CH_3

Data sourced from ChemicalBook.[1]

Table 2: ^{13}C NMR Spectroscopic Data for 2-Amino-4-methylbenzothiazole

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Chemical Shift (δ) ppm	Assignment
167.3	C=N (Thiazole ring)
148.5	Aromatic C
130.6	Aromatic C
126.5	Aromatic C
121.7	Aromatic C
120.9	Aromatic C
115.1	Aromatic C
17.5	CH_3

Note: Specific assignments for all aromatic carbons are not explicitly provided in the source data.

Infrared (IR) Spectroscopy

IR spectroscopy identifies the functional groups present in a molecule by measuring the absorption of infrared radiation at various frequencies, which correspond to the vibrational frequencies of specific bonds.

Table 3: Key IR Absorption Bands for 2-Amino-4-methylbenzothiazole

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Wavenumber (cm^{-1})	Intensity	Assignment
3400-3500	Strong, Sharp (doublet)	N-H stretch (asymmetric and symmetric) of primary amine
~3050	Medium	Aromatic C-H stretch
~2920	Medium	Aliphatic C-H stretch (CH_3)
~1620	Strong	N-H bend (scissoring) of primary amine
1500-1600	Medium-Strong	C=C and C=N stretching in aromatic and thiazole rings
1000-1300	Medium	C-N stretch

Data interpretation based on general principles of IR spectroscopy and data for aminobenzothiazole derivatives.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a compound, which aids in confirming its identity and elucidating its structure.

Table 4: Mass Spectrometry Data for 2-Amino-4-methylbenzothiazole

m/z	Relative Intensity	Assignment
164	High	Molecular Ion $[M]^+$
163	High	$[M-H]^+$
136	Medium	$[M-CNH_2]^+$

Data sourced from PubChem.[2]

Experimental Protocols

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The following are generalized experimental protocols for the spectroscopic analysis of solid organic compounds like 2-Amino-4-methylbenzothiazole.

NMR Spectroscopy

- Instrumentation: A high-field NMR spectrometer, typically operating at 300 MHz or higher for ^{1}H NMR and 75 MHz or higher for ^{13}C NMR, is used.
- Sample Preparation: Approximately 5-10 mg of the solid sample is dissolved in a suitable deuterated solvent (e.g., DMSO-d_6 or $CDCl_3$) in a standard 5 mm NMR tube. Tetramethylsilane (TMS) is commonly used as an internal standard for chemical shift referencing (0 ppm).
- Data Acquisition: For ^{1}H NMR, standard pulse sequences are used. For ^{13}C NMR, a proton-decoupled sequence is typically employed to simplify the spectrum. The number of scans is adjusted to achieve an adequate signal-to-noise ratio.
- Data Processing: The acquired Free Induction Decay (FID) is Fourier transformed, and the resulting spectrum is phased and baseline corrected. Chemical shifts are reported in parts per million (ppm) relative to the internal standard.

IR Spectroscopy

- Instrumentation: A Fourier Transform Infrared (FTIR) spectrometer is used to acquire the spectrum.
- Sample Preparation (KBr Pellet Method):
  - A small amount of the solid sample (1-2 mg) is ground with approximately 100-200 mg of dry potassium bromide (KBr) powder using an agate mortar and pestle until a fine, homogeneous powder is obtained.
  - The mixture is then pressed into a thin, transparent pellet using a hydraulic press.
  - The KBr pellet is placed in the sample holder of the FTIR spectrometer.
- Sample Preparation (Attenuated Total Reflectance - ATR): A small amount of the solid sample is placed directly onto the ATR crystal, and pressure is applied to ensure good

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contact. This method requires minimal sample preparation.

- Data Acquisition: A background spectrum of the empty sample compartment (or the clean ATR crystal) is recorded first. Then, the sample spectrum is recorded. The instrument software automatically subtracts the background spectrum from the sample spectrum. The spectrum is typically recorded in the range of 4000-400 cm^{-1}.

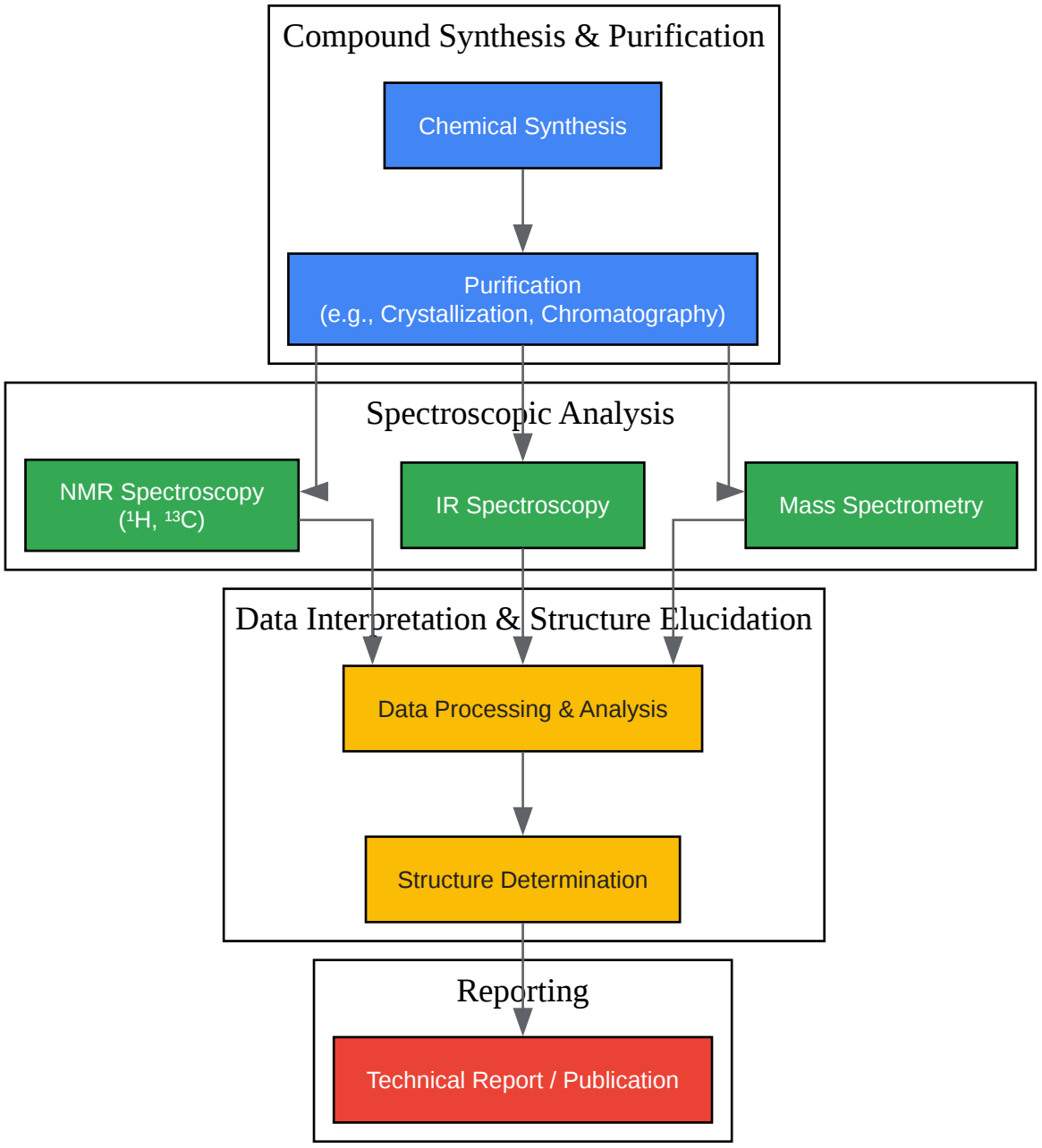
Mass Spectrometry

- Instrumentation: A Gas Chromatography-Mass Spectrometry (GC-MS) system is commonly used for volatile and thermally stable compounds.
- Sample Preparation: The sample is dissolved in a suitable volatile solvent (e.g., methanol or dichloromethane) to a concentration of approximately 1 mg/mL.
- Gas Chromatography (GC):
  - Injection: A small volume (typically 1 µL) of the sample solution is injected into the GC inlet, which is heated to vaporize the sample.
  - Separation: The vaporized sample is carried by an inert gas (e.g., helium) through a capillary column (e.g., DB-5MS). The column temperature is programmed to ramp up to separate the components of the sample based on their boiling points and interactions with the column's stationary phase.
- Mass Spectrometry (MS):
  - Ionization: As the compound elutes from the GC column, it enters the ion source of the mass spectrometer. Electron Impact (EI) is a common ionization method, where the molecules are bombarded with a high-energy electron beam (typically 70 eV), causing ionization and fragmentation.
  - Mass Analysis: The resulting ions are accelerated and separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., a quadrupole).
  - Detection: The detector records the abundance of each ion at a specific m/z, generating a mass spectrum.

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Workflow Visualization

The following diagram illustrates a general workflow for the spectroscopic analysis of a synthesized chemical compound.



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Caption: General workflow for the spectroscopic analysis of a chemical compound.

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Conclusion

This guide provides a foundational set of spectroscopic data and experimental methodologies for the analysis of 2-Amino-4-methylbenzothiazole. While direct data for **4-Methylbenzo[d]thiazol-5-amine** remains elusive, the information presented herein serves as a valuable reference for researchers working with related aminobenzothiazole derivatives. The provided experimental protocols and workflow diagram offer a practical framework for the systematic spectroscopic characterization of novel compounds in a research and development setting.

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